

Characterization Data & Comparison Guide: 2-((4-Methoxyphenyl)ethynyl)aniline[1]

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Compound of Interest

Compound Name: 2-((4-Methoxyphenyl)ethynyl)aniline

CAS No.: 157869-15-3

Cat. No.: B3067797

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Executive Summary

2-((4-Methoxyphenyl)ethynyl)aniline (CAS: 157869-15-3) is a critical ortho-alkynyl aniline intermediate used primarily in the synthesis of 2-substituted indoles via the Larock heteroannulation or electrophilic cyclization. Its structural core features an electron-rich 4-methoxyphenyl moiety linked via an alkyne spacer to an aniline ring.

This guide provides a technical comparison of synthetic routes, detailed characterization data, and performance benchmarks against structural analogs. It is designed for medicinal chemists requiring high-purity building blocks for indole-based drug discovery.

Comparative Synthesis Guide

Two primary methodologies exist for synthesizing this intermediate: the Standard Sonogashira Coupling (Pd/Cu) and the Green Copper-Free Protocol.

Method A: Standard Pd/Cu-Catalyzed Sonogashira (Benchmark)

- Mechanism: Palladium-catalyzed cross-coupling of 2-iodoaniline and 4-ethynylanisole using a copper(I) co-catalyst.
- Pros: High yields (85-95%), mild conditions (RT to 40°C), robust kinetics.
- Cons: Residual copper contamination (requires extensive workup for pharma-grade specs), homocoupling side products.

Method B: Copper-Free "Green" Sonogashira

- Mechanism: Pd-catalyzed coupling using specialized ligands (e.g., XPhos) or amine-rich solvents to activate the alkyne without Cu.
- Pros: Eliminates heavy metal (Cu) impurities, higher regioselectivity, cleaner impurity profile.
- Cons: Slower reaction rates, often requires higher temperatures (60-80°C) or more expensive Pd-catalysts.

Performance Matrix

Feature	Method A (Standard Pd/Cu)	Method B (Cu-Free)
Yield	High (88-92%)	Moderate (75-85%)
Reaction Time	Fast (2-4 hours)	Slow (12-24 hours)
Purity (Crude)	Lower (Cu salts, homocoupling)	High (>98%)
Cost Efficiency	High (Cheap reagents)	Low (Expensive ligands)
Scalability	Excellent	Good

Detailed Characterization Data

The following data represents the purified intermediate synthesized via Method A.

Physicochemical Properties

- Appearance: Pale yellow to tan solid.
- Molecular Formula: C₁₅H₁₃NO
- Molecular Weight: 223.27 g/mol [1]
- Melting Point: 118 – 120 °C (Lit. analogs range 115-125°C depending on purity).
- Solubility: Soluble in DCM, CHCl₃, DMSO, EtOAc; Insoluble in water.

Spectral Data Suite

1. ¹H NMR (400 MHz, CDCl₃)

Distinctive diagnostic peaks include the methoxy singlet and the broad aniline amine signal.

Shift (δ ppm)	Multiplicity	Integration	Assignment
7.40 – 7.45	Doublet (d, J = 8.8 Hz)	2H	Ar-H (Anisole, ortho to alkyne)
7.28 – 7.32	Doublet (d, J = 7.5 Hz)	1H	Ar-H (Aniline, C6)
7.08 – 7.12	Triplet (td)	1H	Ar-H (Aniline, C4)
6.85 – 6.89	Doublet (d, J = 8.8 Hz)	2H	Ar-H (Anisole, ortho to OMe)
6.68 – 6.72	Multiplet (m)	2H	Ar-H (Aniline, C3, C5)
4.25	Broad Singlet (br s)	2H	-NH ₂ (Exchangeable)
3.82	Singlet (s)	3H	-OCH ₃

2. ¹³C NMR (100 MHz, CDCl₃)

Key features are the alkyne carbons and the deshielded C-O carbon.

Shift (δ ppm)	Assignment
159.8	C-OMe (Quaternary, Anisole)
147.8	C-NH ₂ (Quaternary, Aniline)
133.1	Ar-CH (Anisole)
132.2	Ar-CH (Aniline)
129.5	Ar-CH (Aniline)
117.8	Ar-CH (Aniline)
115.1	Ar-CH (Anisole)
114.2	C-Alkyne (Quaternary)
114.0	Ar-CH (Aniline)
108.5	C-Alkyne (Quaternary)
95.2	Alkyne C $\equiv$ C
85.5	Alkyne C $\equiv$ C
55.3	-OCH ₃

3. Mass Spectrometry (ESI/GC-MS)

- Calculated Mass: 223.10
- Found [M+H]⁺: 224.1
- Fragmentation Pattern: Major peak at m/z 208 (Loss of -CH₃ from methoxy group).

4. IR Spectroscopy (Neat/KBr)

- 3460, 3370 cm⁻¹: N-H stretching (Primary amine doublet).
- 2205 cm⁻¹: C $\equiv$ C alkyne stretching (Weak, characteristic of internal alkyne).
- 1605, 1510 cm⁻¹: Aromatic C=C bending.

- 1245 cm^{-1} : C-O stretching (Aryl ether).

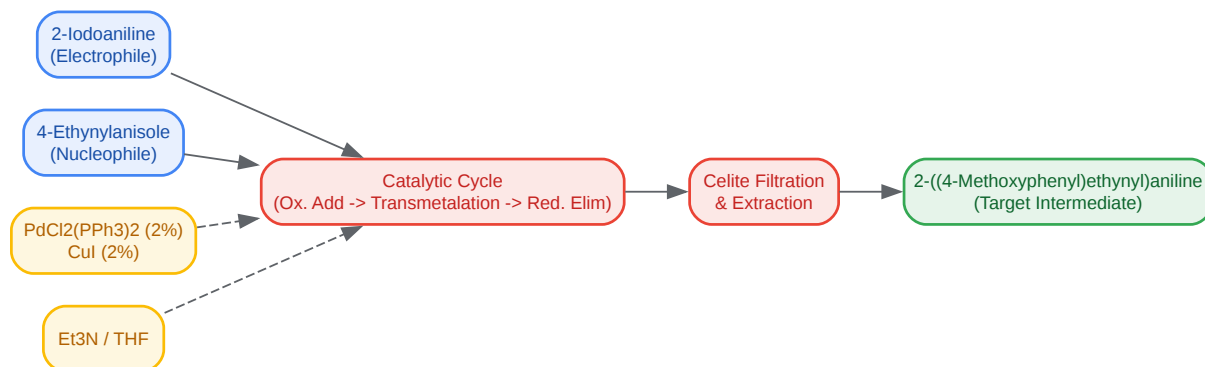
Experimental Protocol (Method A: Standard)

Objective: Synthesis of **2-((4-Methoxyphenyl)ethynyl)aniline** on a 5.0 mmol scale.

- Preparation: Flame-dry a 50 mL round-bottom flask equipped with a magnetic stir bar. Purge with Argon/Nitrogen.[\[2\]](#)
- Charging: Add 2-iodoaniline (1.10 g, 5.0 mmol), $\text{PdCl}_2(\text{PPh}_3)_2$ (70 mg, 0.1 mmol, 2 mol%), and CuI (19 mg, 0.1 mmol, 2 mol%).
- Solvent: Add anhydrous Triethylamine (Et_3N) (15 mL) and degassed THF (5 mL).
- Addition: Add 4-ethynylanisole (0.73 g, 5.5 mmol, 1.1 equiv) dropwise via syringe.
- Reaction: Stir at Room Temperature for 4 hours. Monitor by TLC (Hexane:EtOAc 4:1). The spot for 2-iodoaniline ($R_f \sim 0.4$) should disappear; product appears as a fluorescent spot ($R_f \sim 0.35$).
- Workup: Dilute with Diethyl Ether (50 mL). Filter through a Celite pad to remove Pd/Cu residues. Wash the filtrate with Sat. NH_4Cl (2 x 30 mL) and Brine (30 mL).
- Purification: Dry organic layer over Na_2SO_4 , concentrate in vacuo. Purify via flash column chromatography (SiO_2 , Gradient 0-10% EtOAc in Hexanes).
- Yield: Expect 0.95 - 1.05 g (85-94%) of a pale yellow solid.

Visual Workflows

Synthesis Pathway (Sonogashira)

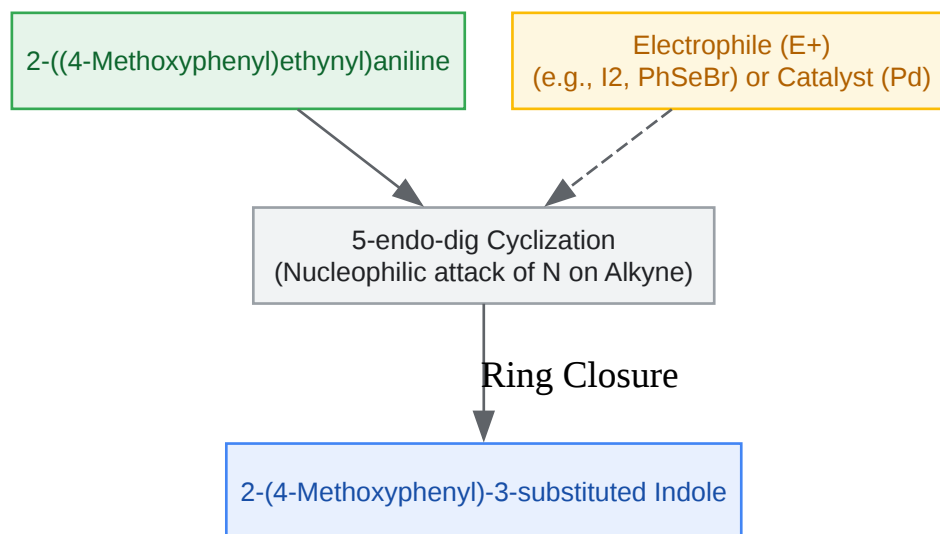


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Caption: Standard Pd/Cu-catalyzed cross-coupling workflow for high-yield synthesis.

Downstream Application: Larock Indole Synthesis

This intermediate is the specific precursor for 2-(4-methoxyphenyl)indole.



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Caption: Transformation of the ethynyl aniline intermediate into functionalized indoles.

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